

# Application Notes and Protocols for Heterologous Expression of Andrastin D Biosynthetic Genes

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## Compound of Interest

Compound Name: *Andrastin D*

Cat. No.: *B15578158*

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## Introduction

**Andrastin D** is a meroterpenoid natural product belonging to the andrastin family, which has garnered interest for its potential biological activities. These compounds are biosynthesized by various fungi, notably species of *Penicillium*. **Andrastin D** is a key intermediate in the biosynthesis of the more complex Andrastin A.[1][2] The heterologous expression of the andrastin biosynthetic gene cluster in a well-characterized host organism like *Aspergillus oryzae* offers a powerful strategy for studying the biosynthetic pathway, elucidating enzyme function, and potentially overproducing these compounds for further investigation and development.[1] This document provides a detailed guide to the application of these techniques, including protocols and visual workflows.

The biosynthesis of andrastins originates from the precursors 3,5-dimethylorsellinic acid (DMOA) and farnesyl diphosphate (FPP).[3] The genetic blueprint for this pathway is encoded within a contiguous set of genes known as a biosynthetic gene cluster (BGC). The 'adr' cluster from *Penicillium chrysogenum* is responsible for the production of Andrastin A, with **Andrastin D** being a crucial precursor.[4]

## Data Presentation

While the successful heterologous expression of the andrastin biosynthetic pathway has been confirmed, specific quantitative production titers for **Andrastin D** in heterologous hosts are not extensively reported in the primary literature. However, the genes within the 'adr' cluster from *Penicillium chrysogenum* have been identified and their functions elucidated.[4]

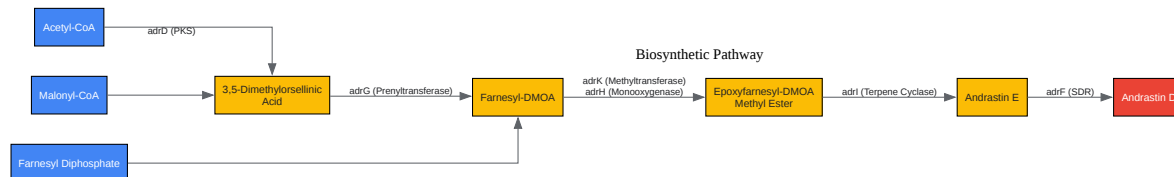
Table 1: Genes of the Andrastin Biosynthetic Gene Cluster from *Penicillium chrysogenum*

Gene	Proposed Function	Role in Andrastin D Biosynthesis
adrD	Polyketide Synthase (PKS)	Synthesizes 3,5-dimethylorsellinic acid (DMOA) from primary metabolites.
adrG	Prenyltransferase	Attaches a farnesyl group to DMOA.
adrK	Methyltransferase	Methylates the DMOA moiety.
adrH	FAD-dependent Monooxygenase	Catalyzes the epoxidation of the farnesyl group.
adrI	Terpene Cyclase	Catalyzes the cyclization of the epoxyfarnesyl intermediate to form the core andrastin skeleton (Andrastin E), a precursor to Andrastin D.
adrF	Short-chain Dehydrogenase/Reductase (SDR)	Oxidizes Andrastin E to produce Andrastin D.
adrE	Ketoreductase	Involved in downstream modifications of the andrastin core.
adrJ	Acetyltransferase	Involved in downstream modifications of the andrastin core.
adrA	Cytochrome P450 Monooxygenase	Catalyzes the final oxidative steps to produce Andrastin A.
adrC	Major Facilitator Superfamily (MFS) Transporter	Putative role in transporting intermediates or the final product.
adrB	Unknown Function	Function in the pathway has not yet been determined.

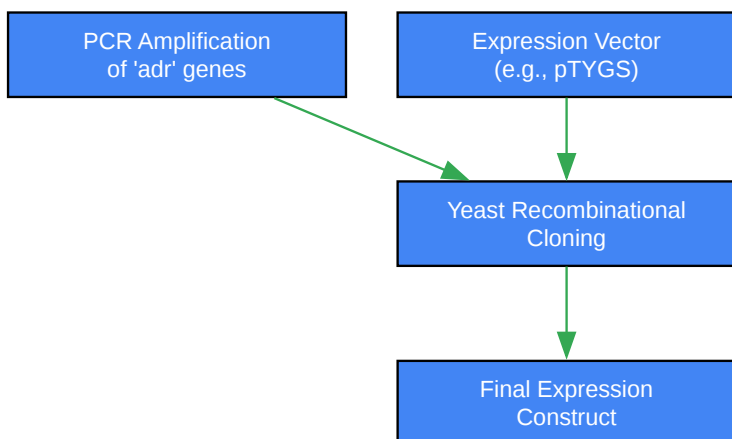
## Visualizations

### Andrastin D Biosynthetic Pathway

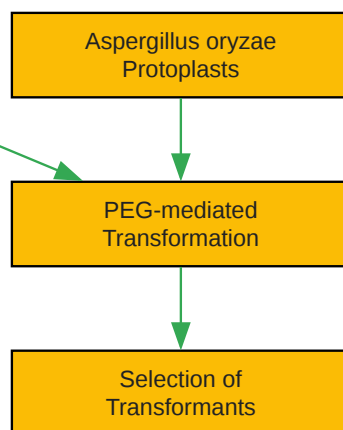
## Primary Metabolites



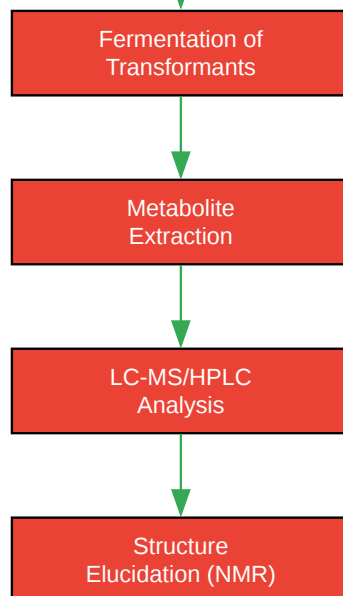
## 1. Gene Cluster Cloning



## 2. Host Transformation



## 3. Production &amp; Analysis

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## References

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- 4. The Biosynthetic Gene Cluster for Andrastin A in *Penicillium roqueforti* - PMC [pmc.ncbi.nlm.nih.gov]
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